

Essential Safety and Operational Guide for Handling Enpp-1-IN-5

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Compound of Interest

Compound Name: Enpp-1-IN-5

Cat. No.: B12424061

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This document provides crucial safety protocols, operational procedures, and disposal instructions for **Enpp-1-IN-5**, a potent inhibitor of ectonucleotide pyrophosphatase-phosphodiesterase 1 (ENPP1). The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Enpp-1-IN-5** is not publicly available, data from the closely related compound Enpp-1-IN-7 indicates potential hazards. Users should handle **Enpp-1-IN-5** as a substance that is harmful if swallowed and toxic to aquatic life with long-lasting effects.[1] A risk assessment should be performed before handling.

Table 1: Personal Protective Equipment (PPE) Requirements

Activity	Required PPE
Handling Solid (Powder)	<ul style="list-style-type: none"> - Gloves: Double-gloved with chemotherapy-rated nitrile gloves (ASTM D6978 tested). - Gown: Impermeable, disposable gown with closed front and knit cuffs. - Eye Protection: Safety glasses with side shields or chemical splash goggles. - Respiratory Protection: Use of a certified chemical fume hood is required. If weighing outside a containment system, a NIOSH-approved respirator (e.g., N95) is recommended to prevent inhalation.^[2]
Handling Liquid Solutions	<ul style="list-style-type: none"> - Gloves: Chemotherapy-rated nitrile gloves. - Gown: Impermeable, disposable lab coat or gown. - Eye Protection: Safety glasses with side shields or chemical splash goggles. - Work Area: All work should be performed in a certified chemical fume hood.
Transporting Samples	<ul style="list-style-type: none"> - Gloves: Single pair of nitrile gloves. - Containment: Samples should be in sealed, clearly labeled, non-breakable secondary containers.
Waste Disposal	<ul style="list-style-type: none"> - Gloves: Heavy-duty or double-gloved nitrile gloves. - Gown: Impermeable lab coat or gown. - Eye Protection: Chemical splash goggles.

Operational Plan: Storage and Handling Protocols

Proper storage and preparation are critical for both safety and maintaining the compound's efficacy.

Table 2: Storage Conditions for **Enpp-1-IN-5**

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 Years	Keep container tightly sealed in a dry, well-ventilated area away from light.[1]
In Solvent	-80°C	6 Months	Aliquot stock solutions to avoid repeated freeze-thaw cycles.[3]
-20°C	1 Month	Use within one month when stored at -20°C. [3]	

This protocol outlines the steps for safely preparing a stock solution of **Enpp-1-IN-5**. All steps must be performed inside a chemical fume hood.

- Pre-Weighing Preparation:
 - Don all required PPE for handling solids as specified in Table 1.
 - Decontaminate the balance and surrounding work area.
 - Use anti-static equipment if available.
- Weighing the Compound:
 - Carefully weigh the desired amount of **Enpp-1-IN-5** powder.
 - To minimize inhalation risk, avoid creating dust. If possible, dissolve the compound directly in the supplier's vial.[4]
- Solubilization:
 - Based on experimental needs, select an appropriate solvent. DMSO is a common choice for creating high-concentration stock solutions.[5]

- Add the solvent to the vial containing the **Enpp-1-IN-5** powder.
- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, divide the stock solution into smaller, single-use aliquots in properly labeled cryovials.
 - Store the aliquots at -80°C for long-term stability.[3]
- Post-Procedure Cleanup:
 - Wipe down all surfaces and equipment with an appropriate deactivating agent (e.g., 70% ethanol), followed by water.
 - Dispose of all contaminated materials as hazardous chemical waste according to the disposal plan.

Emergency Procedures

Immediate and appropriate action is required in case of exposure or spills.

Table 3: First Aid and Spill Response

Incident	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek prompt medical attention.[1]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water. Seek medical attention if irritation develops.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention and provide the SDS or product information if available.[1]
Minor Spill	Absorb liquid spills with inert material (e.g., vermiculite, sand). For solid spills, carefully cover with absorbent material to avoid dust generation. Decontaminate the area. Place all contaminated materials in a sealed container for hazardous waste disposal.
Major Spill	Evacuate the area immediately. Alert safety personnel. Do not attempt to clean up without appropriate training and PPE, including respiratory protection.

Disposal Plan

All waste containing **Enpp-1-IN-5** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated PPE (gloves, gowns), weighing papers, and empty vials should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.

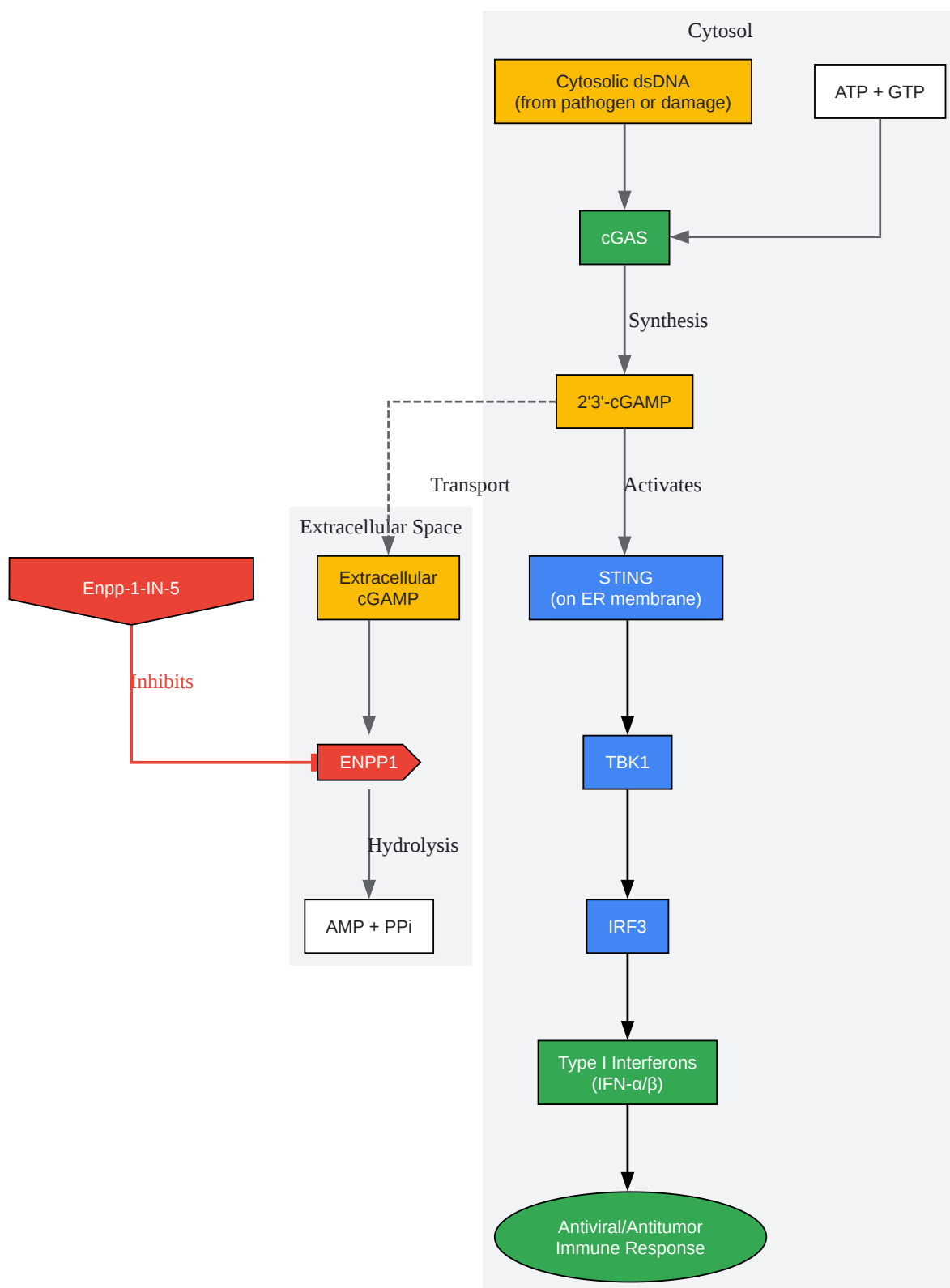
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a separate, sealed, and labeled hazardous liquid waste container. Do not pour down the drain.
- **Final Disposal:** Dispose of all waste containers through your institution's environmental health and safety office, following all local, state, and federal regulations.[1]

Scientific Context and Visualized Workflows

Enpp-1-IN-5 is an inhibitor of ENPP1, an enzyme that plays a critical role in regulating innate immunity by hydrolyzing the signaling molecule 2'3'-cyclic GMP-AMP (cGAMP).[6]

Understanding this pathway is key to understanding the compound's mechanism of action.

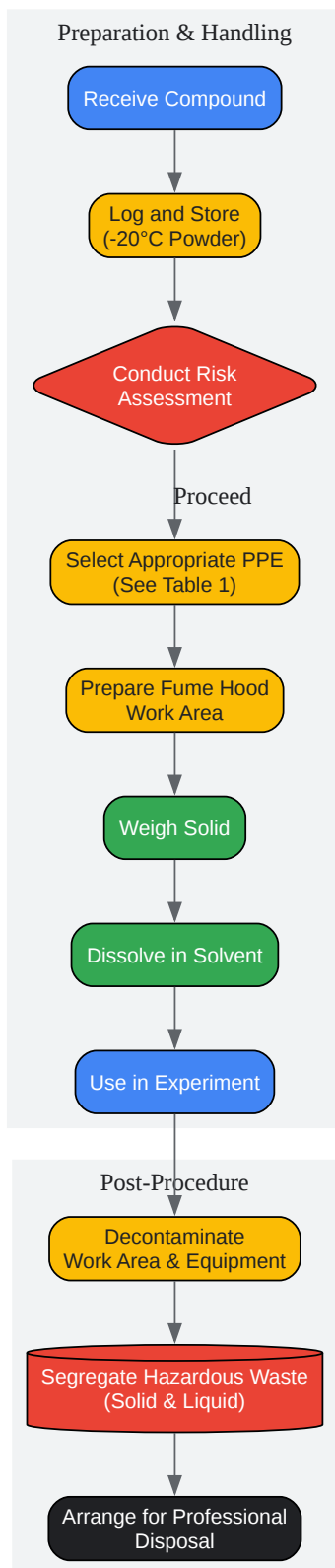
The cGAS-STING pathway is a crucial component of the innate immune system that detects cytosolic DNA, a sign of infection or cellular damage. ENPP1 acts as a negative regulator or an "innate immune checkpoint" in this pathway.[7]



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Figure 1: The cGAS-STING pathway and the inhibitory role of ENPP1 and **Enpp-1-IN-5**.

This diagram outlines the critical steps and decision points for safely managing **Enpp-1-IN-5** from receipt to disposal.



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